

Personal protective equipment for handling tert-Butyl oct-7-yn-1-ylcarbamate

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Compound of Interest

Compound Name: *tert-Butyl oct-7-yn-1-ylcarbamate*

Cat. No.: *B8096781*

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Essential Safety and Handling Guide for tert-Butyl oct-7-yn-1-ylcarbamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **tert-Butyl oct-7-yn-1-ylcarbamate** (CAS No. 1451262-84-2), a compound utilized in laboratory and manufacturing settings for chemical synthesis.^[1] Adherence to these protocols is essential to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Classification

tert-Butyl oct-7-yn-1-ylcarbamate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[1] The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Pictogram:

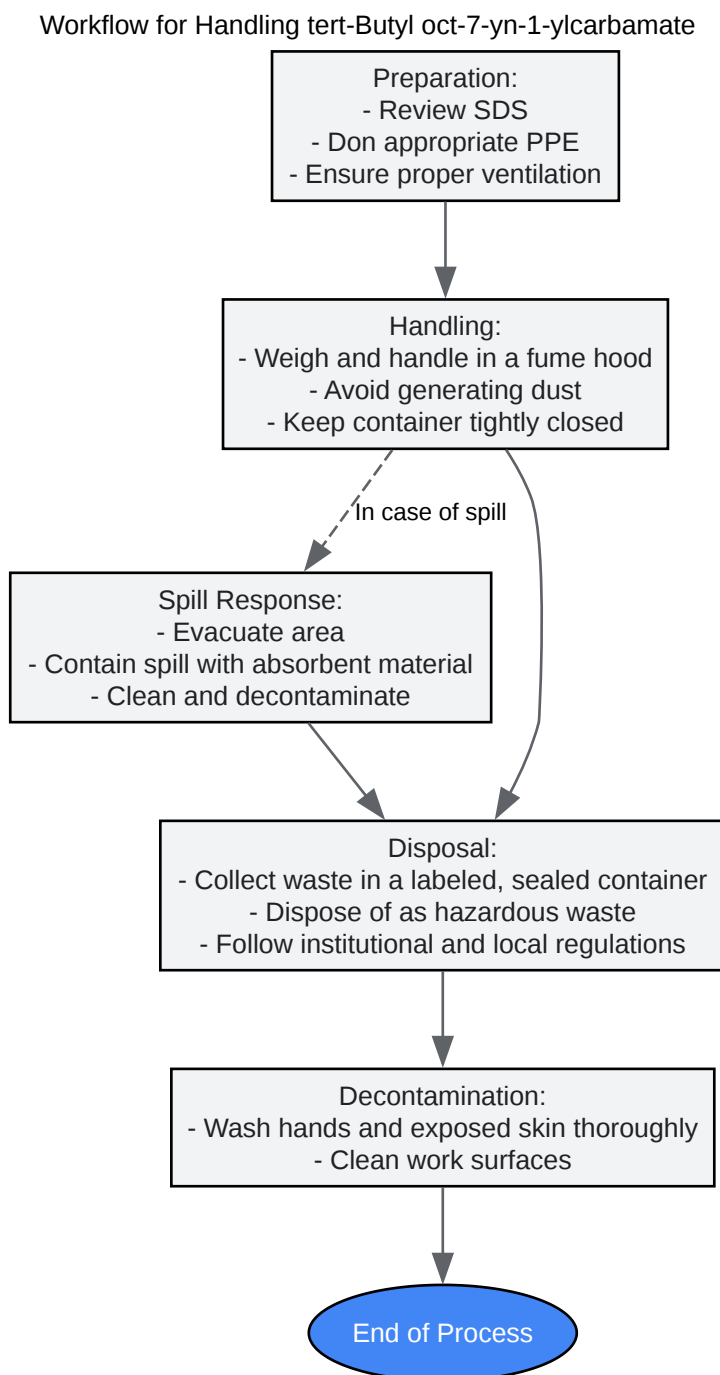
Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound to prevent exposure. [1][2][3] The following table outlines the recommended PPE.

Body Part	Recommended Equipment	Rationale
Eyes/Face	Safety goggles with a snug fit or a full-face shield.[1][3][4]	Protects against chemical splashes and eye irritation.[1][3]
Skin	Chemical-resistant gloves (e.g., nitrile rubber), long-sleeved lab coat or coveralls.[5][6][7]	Prevents skin contact, irritation, and absorption.[5]
Respiratory	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator is necessary.[5][8]	Minimizes the inhalation of dust, fumes, or vapors that can cause respiratory irritation.[1][5]

Handling and Operational Workflow

A systematic approach is crucial for the safe handling of **tert-Butyl oct-7-yn-1-ylcarbamate**. The following workflow diagram outlines the key steps.



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Caption: Standard operational workflow for handling **tert-Butyl oct-7-yn-1-ylcarbamate**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of accidental exposure.

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15-20 minutes. If skin irritation persists, seek medical attention. [1] [5] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [1] [9]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist. [1] [10]

Storage and Disposal

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[10\]](#) Keep away from incompatible materials such as strong oxidizing agents.[\[9\]](#)

Disposal: Dispose of this chemical and its container as hazardous waste. Do not allow the product to enter drains. All disposal practices must be in accordance with federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.

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